

An In-depth Technical Guide to the Physicochemical Properties of 1-Bromodocosane

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Compound of Interest

Compound Name: 1-Bromodocosane

Cat. No.: B1265600

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a detailed overview of the melting and boiling points of **1-Bromodocosane**, a long-chain alkyl halide. The document outlines its key physical constants, detailed experimental protocols for their determination, and a logical workflow for these analytical procedures.

Physicochemical Data of 1-Bromodocosane

1-Bromodocosane (C₂₂H₄₅Br) is a solid, long-chain alkyl bromide.^[1] Its physical properties, particularly its melting and boiling points, are critical for its application in organic synthesis and materials science. These constants provide insights into its purity, molecular structure, and the intermolecular forces present.^{[2][3][4]}

Table 1: Key Physicochemical Properties of **1-Bromodocosane**

Property	Value	Conditions
Melting Point	44-46 °C	(lit.) [1] [5] [6] [7]
Boiling Point	225 °C	at 0.6 mm Hg (lit.) [1] [5] [6]
Alternate Boiling Point	403.8 °C	at 760 mmHg [1]
Molecular Weight	389.5 g/mol	
Appearance	Off-white solid	[1]

Experimental Protocols

The determination of accurate melting and boiling points is fundamental for compound identification and purity assessment.[\[2\]](#)[\[8\]](#) The following are detailed methodologies for these measurements.

This method is widely used for determining the melting point of a crystalline solid.[\[8\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[\[8\]](#)
- Glass capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle

Procedure:

- Sample Preparation: Ensure the **1-Bromodocosane** sample is completely dry.[\[9\]](#) If the crystals are large, gently pulverize them into a fine powder using a mortar and pestle.[\[9\]](#)
- Loading the Capillary Tube: Invert the open end of a capillary tube and press it into the powdered sample. A small amount of the solid will be forced into the tube.[\[9\]](#)

- Packing the Sample: Tap the sealed end of the capillary tube gently on a hard surface to cause the solid to fall to the bottom.[9] To achieve dense packing, drop the capillary tube, sealed-end down, through a long, narrow glass tube onto the benchtop. Repeat until the sample is packed to a height of 2-3 mm.[9]
- Measurement:
 - Place the packed capillary tube into the heating block of the melting point apparatus.[8][9]
 - For an unknown compound, a preliminary rapid heating (10-20 °C per minute) can be performed to find an approximate melting range.[2][9]
 - For an accurate measurement, use a fresh sample. Heat rapidly to about 20 °C below the expected melting point (approx. 24 °C for **1-Bromodocosane**).[9]
 - Decrease the heating rate to 1-2 °C per minute to ensure thermal equilibrium between the sample, heating block, and thermometer.[2][8]
- Recording the Melting Range:
 - Record the temperature at which the first droplet of liquid appears.
 - Record the temperature at which the entire sample has completely melted into a clear liquid.
 - The recorded melting point should be a range (e.g., 44-46 °C). A narrow range (0.5-1.0 °C) is indicative of a pure compound.[3][8]

Due to the high boiling point of **1-Bromodocosane** at atmospheric pressure, distillation under reduced pressure is necessary to prevent decomposition. The Thiele tube method is a convenient micro-scale technique for this determination.[10]

Apparatus:

- Thiele tube
- Heat-resistant mineral oil

- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Thermometer
- Vacuum source and manometer
- Heating source (e.g., Bunsen burner)

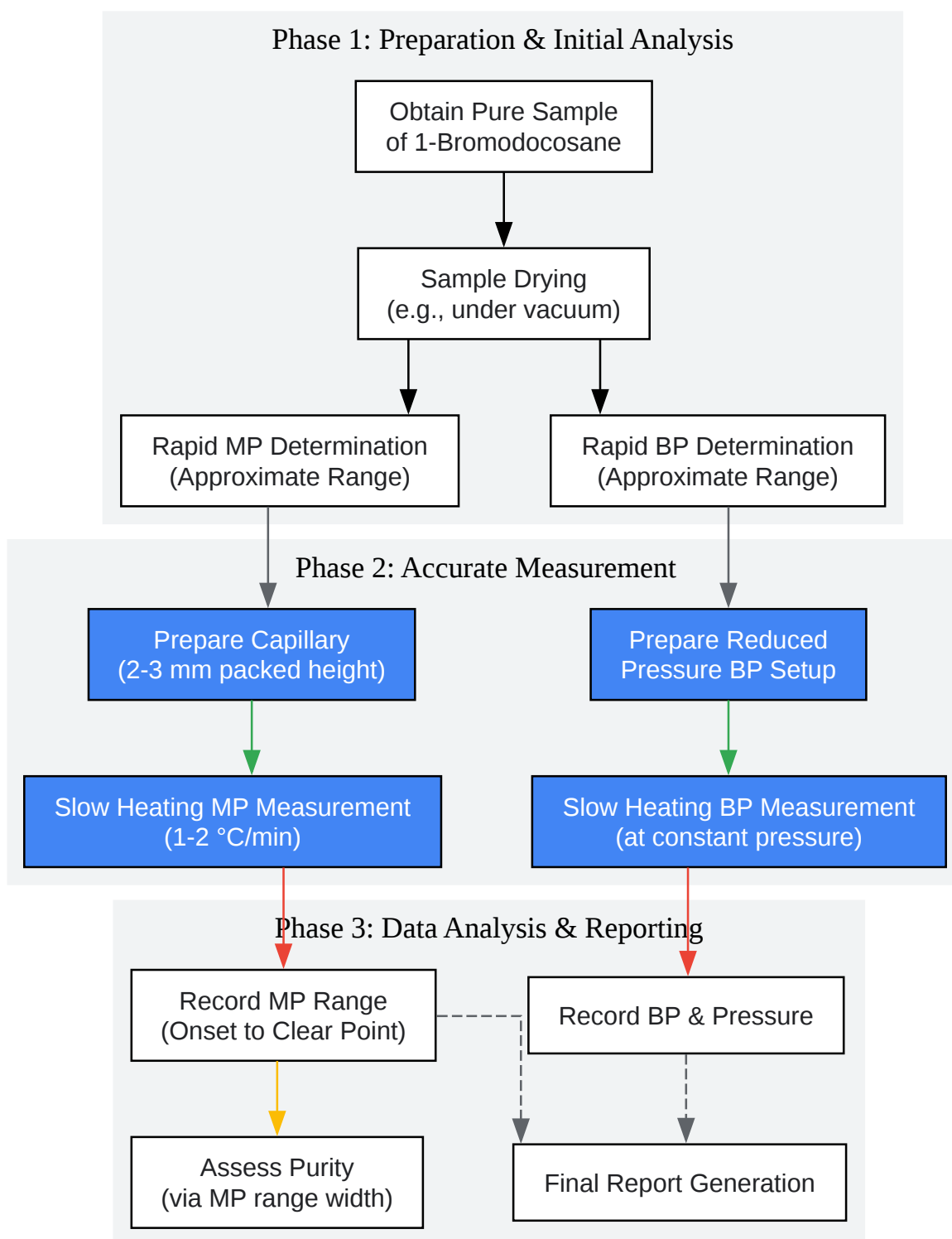
Procedure:

- Setup: Attach a small test tube containing 0.5 mL of **1-Bromodocosane** to a thermometer using a rubber band. The bottom of the test tube should be aligned with the thermometer bulb.[\[10\]](#)
- Capillary Insertion: Place a capillary tube (the same type used for melting points) into the test tube with its open end down.[\[10\]](#)
- Assembly: Clamp the Thiele tube and fill it with mineral oil until the side arm is about two-thirds full. Insert the thermometer and sample assembly into the Thiele tube, ensuring the sample is immersed in the oil.[\[10\]](#) Connect the side arm of the Thiele tube to a vacuum source with a manometer in the line.
- Measurement:
 - Evacuate the system to the desired pressure (e.g., 0.6 mm Hg).
 - Gently heat the side arm of the Thiele tube. The convection currents in the oil will ensure uniform heating.[\[10\]](#)
 - As the temperature rises, air trapped in the capillary tube will bubble out.
 - Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates the liquid has reached its boiling point at that pressure.
 - Remove the heat source and allow the apparatus to cool slowly.

- Recording the Boiling Point: The moment the bubbling stops and the liquid just begins to enter the capillary tube, record the temperature. This temperature is the boiling point of the liquid at the recorded pressure.

Workflow Visualization

The following diagram illustrates the logical workflow for the determination and reporting of the physicochemical properties of a compound like **1-Bromodocosane**.



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Caption: Workflow for Physicochemical Property Determination.

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